

biological target of JC-171

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Compound of Interest

Compound Name: JC-171

Cat. No.: B8117439

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References

- 1. Moving against mucopolysaccharidosis | Drug Discovery News [drugdiscoverynews.com]
- 2. JCR Pharmaceuticals Pipeline - View & Download The Pipeline [jcrpharm.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medkoo.com [medkoo.com]
- 5. PX-171-007 | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. Development and Evaluation of ABI-171, a New Fluoro-Catechin Derivative, for the Treatment of Idiopathic Pulmonary Fibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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